

Application Note: Preparation of Pirtobrutinib Stock Solutions for Cell Culture

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Compound of Interest

Compound Name: Pirtobrutinib

Cat. No.: B8146385

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Abstract

Pirtobrutinib (also known as LOXO-305) is a highly selective, non-covalent, next-generation inhibitor of Bruton's tyrosine kinase (BTK).[1][2][3] It is a critical tool for in vitro studies of B-cell malignancies, including chronic lymphocytic leukemia (CLL) and mantle cell lymphoma (MCL).[3][4] Unlike covalent BTK inhibitors, **pirtobrutinib** effectively inhibits both wild-type and C481-mutated BTK, making it a valuable compound for studying resistance mechanisms.[3][5] Proper preparation and storage of **pirtobrutinib** stock solutions are essential for obtaining accurate and reproducible results in cell-based assays. This document provides a detailed protocol for the preparation, storage, and handling of **pirtobrutinib** for cell culture applications.

Pirtobrutinib Properties

Pirtobrutinib is supplied as a solid powder.[6] Key chemical and physical properties are summarized in the table below.

Property	Value	Source(s)
Synonyms	LOXO-305, LY3527727, RXC-005	[1][6][7]
Molecular Formula	C ₂₂ H ₂₁ F ₄ N ₅ O ₃	[1][7]
Molecular Weight	479.43 g/mol	[1][4]
CAS Number	2101700-15-4	[1]
Appearance	Solid powder	[8][9]
Solubility in DMSO	50 mg/mL to 250 mg/mL (104.29 mM to 521.45 mM). Use of fresh, moisture-free DMSO and sonication is recommended for higher concentrations.	[1][2][10]
Solubility in Ethanol	~48 mg/mL (~100.1 mM)	[1][11]
Solubility in Water	Insoluble	[1]

Experimental Protocol: Preparing a 10 mM Pirtobrutinib Stock Solution

This protocol describes the preparation of a 10 mM stock solution in dimethyl sulfoxide (DMSO), a common solvent for in vitro studies.

Materials and Reagents

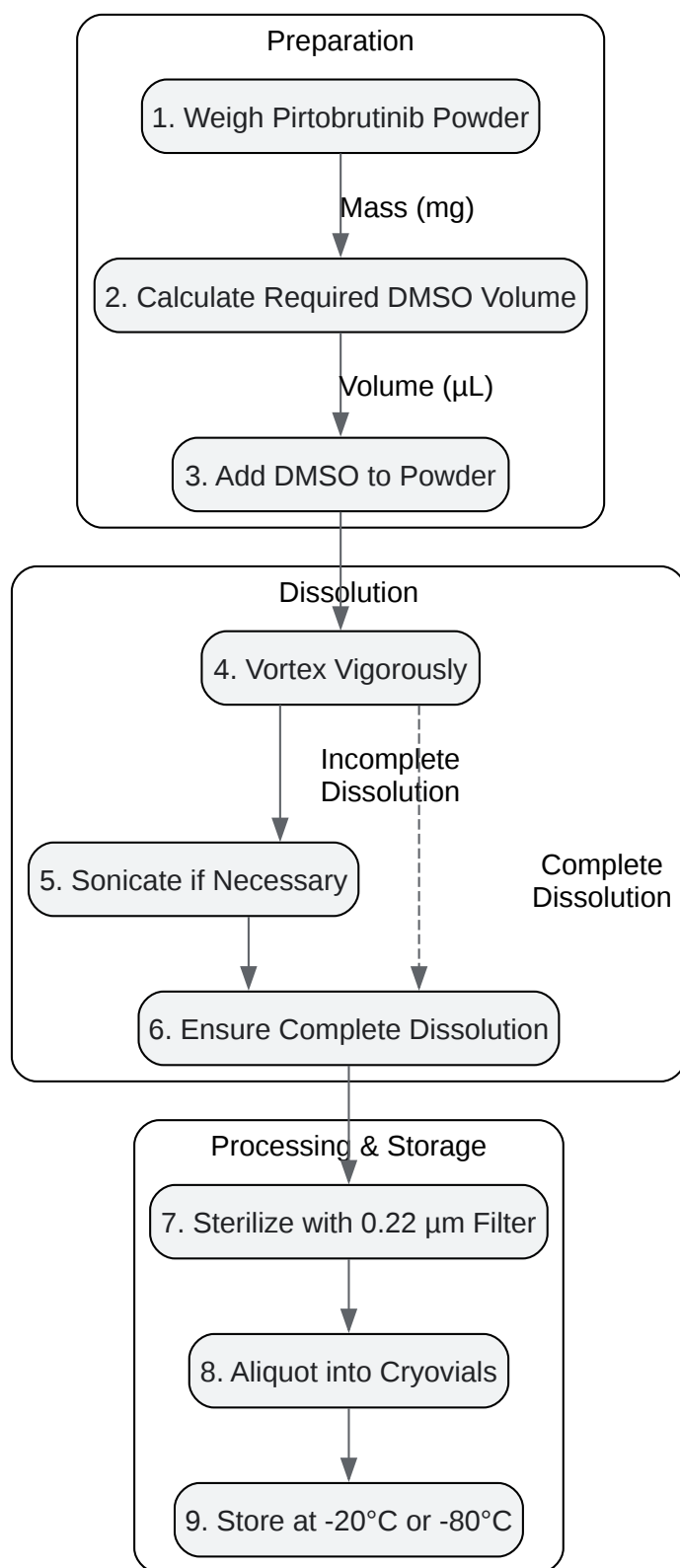
- **Pirtobrutinib** powder (e.g., Selleck Chemicals, MedchemExpress, Cayman Chemical)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance

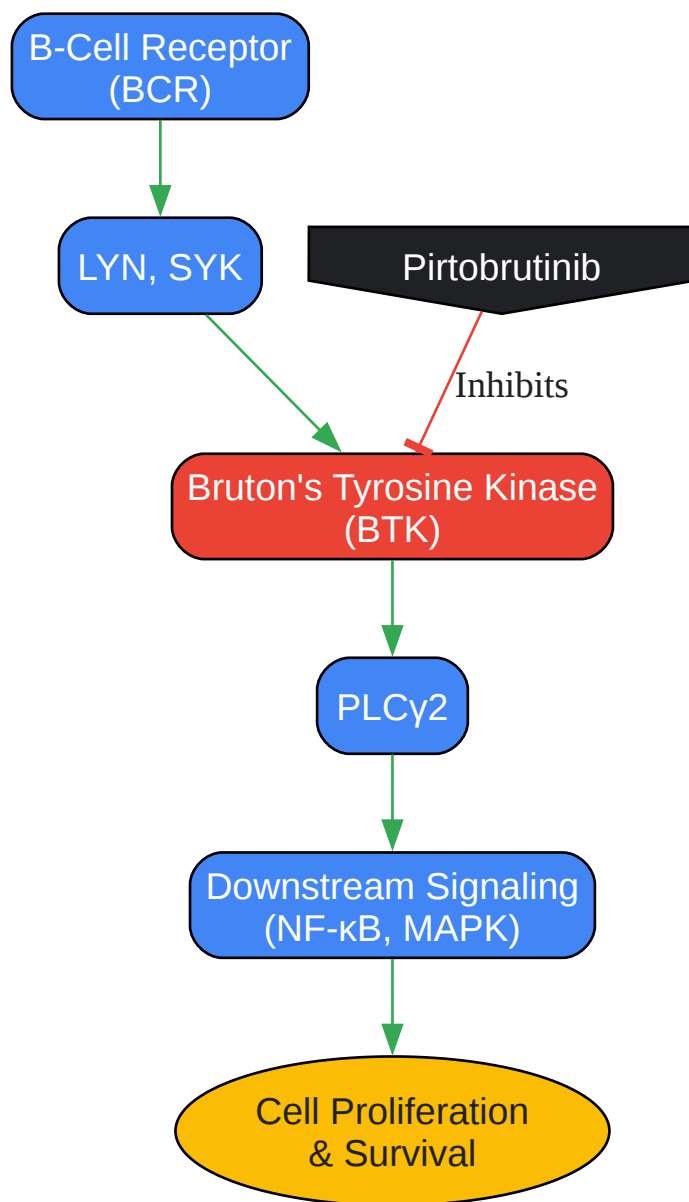
- Vortex mixer
- Sonicator (optional, but recommended)
- Sterile 0.22 μm syringe filters
- Sterile syringes
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Safety Precautions

- **Pirtobrutinib** is a potent bioactive compound. Handle with care in a designated area, such as a chemical fume hood.
- Wear appropriate PPE, including a lab coat, gloves, and safety glasses, at all times.
- Consult the Safety Data Sheet (SDS) for comprehensive handling and disposal information.

Stock Solution Preparation Workflow





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